

A Comparative Guide to the Mass Spectrometry Characterization of Azalysine-Modified Peptides

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Introduction: The Emergence of Azalysine in Chemical Biology and Proteomics

Post-translational modifications (PTMs) of proteins, such as acetylation and methylation, are fundamental to cellular function, influencing protein stability, enzymatic activity, and interaction with other molecules.^{[1][2]} Lysine, in particular, is a hub for a diverse array of PTMs.^{[1][2][3]} To investigate the enzymes that catalyze these modifications, such as histone deacetylases (HDACs) and lysine-specific demethylases (LSDs), researchers increasingly turn to chemical probes.^{[1][4][5]} Azalysine, a lysine analogue where the ϵ -carbon is replaced by a nitrogen atom, has emerged as a powerful tool in this field.^{[1][4]} This substitution creates an isostere of lysine with altered electronic properties, making it a valuable probe for studying enzyme mechanisms.^[1]

This guide provides a comprehensive comparison of the mass spectrometric behavior of azalysine-modified peptides against their native lysine-containing counterparts. We will delve

into the nuances of fragmentation analysis, highlighting the diagnostic ions and fragmentation patterns that are critical for confident identification and characterization.

The Fundamental Difference: Lysine vs. Azalysine

The key distinction between lysine and azalysine lies in the side chain. The replacement of the ϵ -methylene group (CH_2) in lysine with a nitrogen atom (NH) in azalysine introduces a hydrazide or a carbohydrazide moiety, depending on the modification state. This seemingly subtle change has significant implications for the peptide's chemical reactivity and its behavior in the gas phase during mass spectrometry analysis.

Caption: Chemical structures of Lysine and Azalysine.

Mass Spectrometry Fragmentation: A Comparative Overview

Tandem mass spectrometry (MS/MS) is the cornerstone of peptide identification and characterization.^{[6][7][8]} The choice of fragmentation technique significantly impacts the quality and type of data obtained. The most common methods are Collision-Induced Dissociation (CID), Higher-Energy Collisional Dissociation (HCD), and Electron Transfer Dissociation (ETD).^{[9][10][11][12]}

- Collision-Induced Dissociation (CID): This technique involves the collision of peptide ions with an inert gas, leading to fragmentation primarily at the peptide backbone, generating b- and y-type ions.^{[10][11]}
- Higher-Energy Collisional Dissociation (HCD): A beam-type CID method, HCD also produces b- and y-ions but often with higher energy, leading to more extensive fragmentation.^{[10][11]} HCD is known to provide more peptide identifications than CID and ETD for doubly charged peptides.^[9]
- Electron Transfer Dissociation (ETD): ETD involves the transfer of an electron to a multiply protonated peptide, causing fragmentation of the N-C α backbone bond and generating c- and z-type ions.^{[10][11]} This method is particularly useful for preserving labile post-translational modifications.^[11]

The combination of different fragmentation techniques can significantly improve peptide identification and characterization.[\[9\]](#)[\[12\]](#)[\[13\]](#)

Caption: Overview of common peptide fragmentation methods in mass spectrometry.

Fragmentation Behavior of Azalysine-Modified Peptides

The presence of the nitrogen atom in the azalysine side chain introduces unique fragmentation pathways that can be leveraged for confident identification.

Unmodified Azalysine Peptides

Under CID/HCD conditions, in addition to the expected b- and y-ion series, peptides containing unmodified azalysine can exhibit a characteristic neutral loss from the side chain. This is in contrast to lysine, which primarily shows a loss of ammonia (-17 Da) under certain conditions.[\[14\]](#) The exact mass of the neutral loss from the azalysine side chain will depend on its immediate chemical environment and the fragmentation energy.

Acetylated Azalysine Peptides: A Case Study

Acetylated azalysine is a key probe for studying sirtuins and other HDACs.[\[1\]](#)[\[4\]](#) Mass spectrometry has been instrumental in characterizing the products of enzymatic reactions involving these peptides.[\[1\]](#)[\[4\]](#)

A notable finding is the formation of a novel ADP-ribose adduct when acetyl-azalysine peptides are treated with sirtuins.[\[1\]](#)[\[4\]](#) This adduct was characterized by mass spectrometry, revealing a species with a specific mass-to-charge ratio (m/z) corresponding to the peptide plus an ADP-ribose moiety.[\[1\]](#) Further MS/MS analysis of this adduct confirmed the presence of both ADP and AMP moieties, providing strong evidence for the proposed structure.[\[1\]](#)

Table 1: Comparison of Expected Fragmentation Patterns

Feature	Lysine-Containing Peptide	Azalysine-Containing Peptide
Primary Fragmentation	b- and y-ions (CID/HCD)	b- and y-ions (CID/HCD)
c- and z-ions (ETD)	c- and z-ions (ETD)	
Side Chain Fragmentation	Loss of NH ₃ (-17.03 Da)	Potential for unique neutral losses
Modified (Acetylated)	Stable modification under CID/HCD	Can form adducts (e.g., ADP-ribose)
Diagnostic Ions	Immonium ion at m/z 101.1	Potential for unique immonium-related ions

Experimental Protocols: A Practical Guide

Synthesis of Azalysine-Containing Peptides

The synthesis of azalysine-containing peptides typically follows standard solid-phase peptide synthesis (SPPS) protocols using the Fmoc strategy.^{[1][15]} Suitably protected azalysine analogues are incorporated into the desired peptide sequence.^[1]

Caption: General workflow for solid-phase peptide synthesis.

Detailed Protocol:

- Resin Preparation: Start with a suitable resin (e.g., Wang resin) for C-terminal acid peptides.^[15]
- Amino Acid Coupling: Couple Fmoc-protected amino acids sequentially using an activating agent such as HBTU.^[15] For incorporating azalysine, use a protected Fmoc-azalysine derivative.^[1]
- Fmoc Deprotection: After each coupling, remove the Fmoc protecting group with a solution of piperidine in a suitable solvent like NMP.^[15]

- **Cleavage and Deprotection:** Once the desired sequence is assembled, cleave the peptide from the resin and remove side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA).[\[15\]](#)
- **Purification:** Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Verification:** Confirm the mass and purity of the synthesized peptide using mass spectrometry (e.g., MALDI-TOF or LC-MS).[\[15\]](#)

Mass Spectrometry Analysis

Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or a TOF instrument, is recommended for accurate mass measurements of precursor and fragment ions.[\[9\]](#)

Workflow:

- **Sample Preparation:** Dissolve the purified peptide in a suitable solvent for mass spectrometry analysis (e.g., 0.1% formic acid in water/acetonitrile).
- **Liquid Chromatography (LC):** Separate the peptides using a nano-flow LC system coupled to the mass spectrometer.
- **Mass Spectrometry (MS):** Acquire full MS scans to determine the m/z of the precursor ions.
- **Tandem Mass Spectrometry (MS/MS):** Select the precursor ion of interest for fragmentation using CID, HCD, and/or ETD.[\[12\]](#) A data-dependent acquisition (DDA) method is often employed to automatically select precursor ions for fragmentation.[\[12\]](#)
- **Data Analysis:** Analyze the resulting MS/MS spectra to identify the peptide sequence and characterize any modifications.[\[16\]](#) This can be done manually or with the aid of specialized software that can account for non-standard amino acids and modifications.

Data Interpretation: Identifying the Peptide Signature

When analyzing the MS/MS spectra of azalysine-containing peptides, pay close attention to:

- **Mass Shifts:** Account for the mass difference between lysine and azalysine in your database search parameters.
- **Unique Fragment Ions:** Look for fragment ions that can only be explained by the presence of azalysine. This may include specific neutral losses from the side chain or the formation of unique immonium-related ions.
- **Adduct Formation:** In enzymatic assays, be aware of the potential for adduct formation, as seen with the ADP-ribosylation of acetyl-azalysine peptides.^{[1][4]} High-resolution mass spectrometry is crucial for accurately determining the mass of these adducts and proposing their elemental composition.

Conclusion: A Powerful Tool with Unique Analytical Considerations

Azalysine-modified peptides are invaluable tools for probing the mechanisms of enzymes involved in post-translational modifications.^{[1][4][17][18]} Their successful application, however, relies on a thorough understanding of their unique behavior in mass spectrometry. By leveraging the distinct fragmentation patterns and being mindful of potential adduct formation, researchers can confidently identify and characterize these important chemical probes. The strategic use of complementary fragmentation techniques like CID, HCD, and ETD will provide the most comprehensive picture of these novel peptide analogues.

References

- Michalski, A., et al. (2011). Improved peptide identification by targeted fragmentation using CID, HCD and ETD on an LTQ-Orbitrap Velos. *Journal of Proteome Research*, 10(4), 1785-1793. [[Link](#)]
- Dancy, B. C., et al. (2012). Azalysine analogs as probes for protein lysine deacetylation and demethylation. *Journal of the American Chemical Society*, 134(12), 5138-5148. [[Link](#)]
- Proteome Software. (2021). CID, ETD, HCD, and Other Fragmentation Modes in Scaffold. [[Link](#)]

- Walsh, G. (2012). CID, ETD and HCD Fragmentation to Study Protein Post-Translational Modifications. Walsh Medical Media. [\[Link\]](#)
- Sadygov, R. G., et al. (2011). Effectiveness of CID, HCD, and ETD with FT MS/MS for degradomic-peptidomic analysis: comparison of peptide identification methods. Journal of Proteome Research, 10(12), 5373-5383. [\[Link\]](#)
- Dancy, B. C., et al. (2012). Azalysine analogues as probes for protein lysine deacetylation and demethylation. PubMed. [\[Link\]](#)
- Yu, C., et al. (2021). Use of Multiple Ion Fragmentation Methods to Identify Protein Cross-links and Facilitate Comparison of Data Interpretation Algorithms. Journal of the American Society for Mass Spectrometry, 32(8), 2133-2144. [\[Link\]](#)
- Sikora, M., et al. (2020). Analysis of Fragmentation Pathways of Peptide Modified with Quaternary Ammonium and Phosphonium Group as Ionization Enhancers. Molecules, 25(21), 5038. [\[Link\]](#)
- Lee, Y. J., et al. (2013). Fragmentation patterns of protonated amino acids formed by atmospheric pressure chemical ionization. Rapid Communications in Mass Spectrometry, 27(1), 143-151. [\[Link\]](#)
- Rozenski, J., et al. (2002). Characterization and sequence confirmation of unnatural amino acid containing peptide libraries using electrospray ionization mass spectrometry. Rapid Communications in Mass Spectrometry, 16(10), 982-987. [\[Link\]](#)
- Tanaka, K., et al. (2023). A chemical probe for proteomic analysis and visualization of intracellular localization of lysine-succinylated proteins. Analyst, 148(1), 23-29. [\[Link\]](#)
- Dancy, B. C., et al. (2012). Azalysine Analogues as Probes for Protein Lysine Deacetylation and Demethylation. Journal of the American Chemical Society. [\[Link\]](#)
- Li, Y., et al. (2024). A chemical proteomics approach for global mapping of functional lysines on cell surface of living cell. Nature Communications, 15(1), 3020. [\[Link\]](#)
- ResearchGate. (n.d.). Ionization (MS 1) and fragmentation (MS 2) of each amino acid in tandem MS analysis. [\[Link\]](#)

- Dancy, B. C., et al. (2012). Azalysine Analogues as Probes for Protein Lysine Deacetylation and Demethylation. ACS Publications. [\[Link\]](#)
- Semantic Scholar. (n.d.). MALDI-MS analysis of peptides modified with photolabile arylazido groups. [\[Link\]](#)
- Eliuk, S., & Kim, H. (2011). Peptide ion fragmentation in mass spectrometry. SlidePlayer. [\[Link\]](#)
- Taverna, S. D., & Cole, P. A. (2013). Discovery of lysine post-translational modifications through mass spectrometric detection. Biochimica et Biophysica Acta (BBA) - Proteins and Proteomics, 1834(8), 1599-1606. [\[Link\]](#)
- Kumar, A., et al. (2024). Bioinspired Synthesis of Allylsine for Late-Stage Functionalization of Peptides. Journal of the American Chemical Society, 146(13), 9205-9214. [\[Link\]](#)
- Zolg, D. P., et al. (2023). PROSPECT PTMs: Rich Labeled Tandem Mass Spectrometry Dataset of Modified Peptides for Machine Learning in Proteomics. NeurIPS. [\[Link\]](#)
- Wikipedia. (n.d.). Lysine acetylsalicylate. [\[Link\]](#)
- Peptide Synthesis Report. (n.d.). University of Washington. [\[Link\]](#)
- AAPPTec. (n.d.). Amino Acid Derivatives for Peptide Synthesis. [\[Link\]](#)
- Grant, J. E. (2006). Mass Spectrometry for Post-Translational Modifications. Neuroproteomics. [\[Link\]](#)
- Zhang, Z., & Guan, S. (2010). Overview of peptide and protein analysis by mass spectrometry. Current Protocols in Protein Science, Chapter 16, Unit 16.1. [\[Link\]](#)
- Peptide Science. (2020). New synthesis of peptides to probe protein post-translational modification. [\[Link\]](#)
- Siuzdak, G. (2003). Peptide and protein analysis with mass spectrometry. ResearchGate. [\[Link\]](#)

- Jayasundera, D. (2022). Quantitative proteomics using chemical probes. Macquarie University. [[Link](#)]
- Taverna, S. D., & Cole, P. A. (2013). Discovery of lysine post-translational modifications through mass spectrometric detection. ScienceDirect. [[Link](#)]
- MS Bioworks. (n.d.). Investigation of Proteolytic Cleavage at Modified Residues. [[Link](#)]
- Smith, B. C., & Denu, J. M. (2007). Acetyl-lysine analog peptides as mechanistic probes of protein deacetylases. PubMed. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Lysine acetylsalicylate. PubChem. [[Link](#)]
- Christianson, D. W. (2012). Structure, Mechanism, and Inhibition of Histone Deacetylases and Related Metalloenzymes. Current Opinion in Chemical Biology, 16(5-6), 579-587. [[Link](#)]
- ResearchGate. (n.d.). Chemical structures of lysine, acetyllysine, succinyllysine, malonyllysine, and the candidate CoA for lysine malonylation. [[Link](#)]

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Sources

- 1. Azalysine Analogs as Probes for Protein Lysine Deacetylation and Demethylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Discovery of lysine post-translational modifications through mass spectrometric detection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 4. Azalysine analogues as probes for protein lysine deacetylation and demethylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A chemical probe for proteomic analysis and visualization of intracellular localization of lysine-succinylated proteins - Analyst (RSC Publishing) [pubs.rsc.org]

- [6. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [7. Overview of peptide and protein analysis by mass spectrometry - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [9. Improved peptide identification by targeted fragmentation using CID, HCD and ETD on an LTQ-Orbitrap Velos. | Department of Chemistry](#) [chem.ox.ac.uk]
- [10. support.proteomesoftware.com](https://support.proteomesoftware.com) [support.proteomesoftware.com]
- [11. walshmedicalmedia.com](https://www.walshmedicalmedia.com) [[walshmedicalmedia.com](https://www.walshmedicalmedia.com)]
- [12. Effectiveness of CID, HCD, and ETD with FT MS/MS for degradomic-peptidomic analysis: comparison of peptide identification methods - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [13. Use of Multiple Ion Fragmentation Methods to Identify Protein Cross-links and Facilitate Comparison of Data Interpretation Algorithms - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [14. Fragmentation patterns of protonated amino acids formed by atmospheric pressure chemical ionization - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [15. proteome.moffitt.org](https://proteome.moffitt.org) [proteome.moffitt.org]
- [16. cs.nyu.edu](https://cs.nyu.edu) [cs.nyu.edu]
- [17. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [18. figshare.com](https://figshare.com) [figshare.com]
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